

An In-Depth Technical Guide to 4-Hydroxyphenylpropionylglycine

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Compound of Interest

Compound Name: 4-Hydroxyphenylpropionylglycine

Cat. No.: B3425086

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This guide provides a comprehensive overview of the chemical structure, properties, and metabolic origins of **4-Hydroxyphenylpropionylglycine**. It is intended for researchers, scientists, and drug development professionals.

Core Chemical Structure and Properties

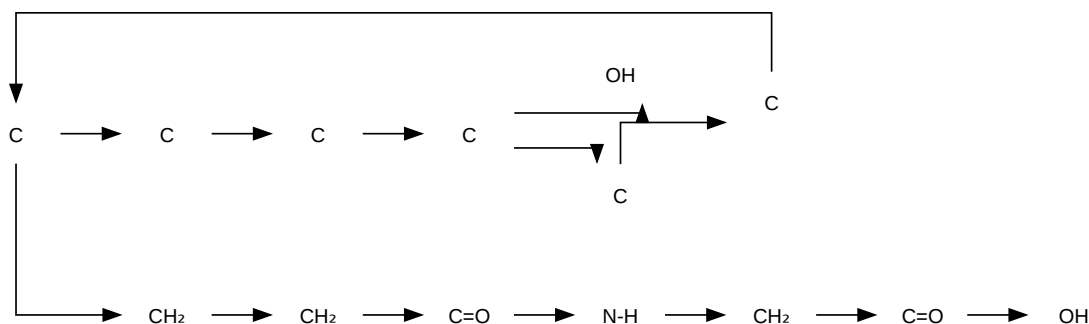
4-Hydroxyphenylpropionylglycine, also known as N-[3-(4-hydroxyphenyl)-1-oxopropyl]-glycine, is a metabolite resulting from the conjugation of 4-hydroxyphenylpropionic acid and glycine. Its chemical structure consists of a 4-hydroxyphenylpropionyl group amide-linked to the amino group of glycine.

Table 1: Chemical and Physical Properties of **4-Hydroxyphenylpropionylglycine**

Property	Value
Molecular Formula	C ₁₁ H ₁₃ NO ₄
Molecular Weight	223.23 g/mol
CAS Number	3850-43-9
Appearance	Solid
SMILES	O=C(O)CNC(=O)CCC1=CC=C(O)C=C1
InChI	InChI=1S/C11H13NO4/c13-9-4-1-8(2-5-9)3-6-10(14)12-7-11(15)16/h1-2,4-5,13H,3,6-7H2,(H,12,14)(H,15,16)

Visualization of the Molecular Structure

The following diagram illustrates the two-dimensional structure of the **4-Hydroxyphenylpropionylglycine** molecule.



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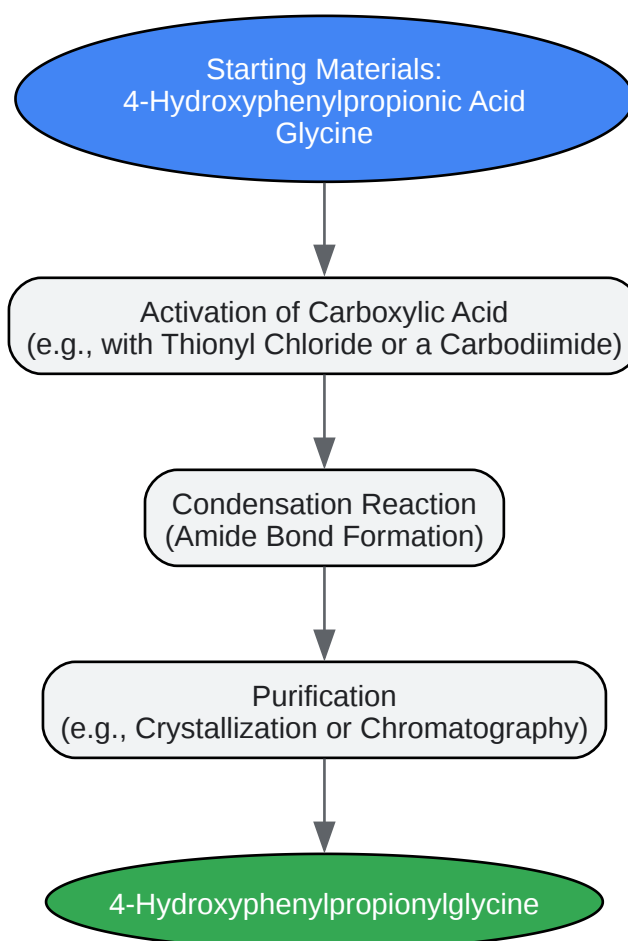
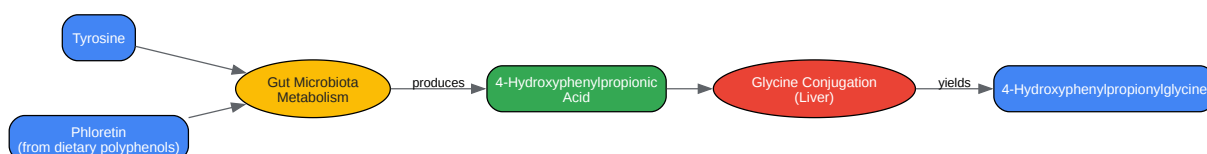
Molecular structure of **4-Hydroxyphenylpropionylglycine**.

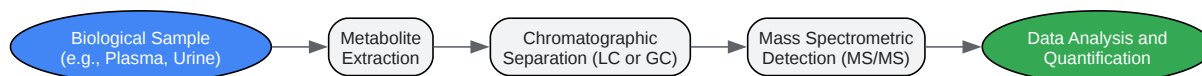
Metabolic Pathways and Synthesis

4-Hydroxyphenylpropionylglycine is a product of mammalian and gut microbial metabolism. It is primarily formed through the glycine conjugation of 4-hydroxyphenylpropionic acid, which itself is a metabolite of dietary polyphenols and the amino acid tyrosine.

Metabolic Origin

The metabolic pathway leading to the formation of **4-Hydroxyphenylpropionylglycine** involves several steps, primarily occurring in the liver and influenced by the gut microbiome.





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